

# An In-depth Technical Guide to 2-Chloro-5-nitrobenzonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzonitrile

Cat. No.: B092243

[Get Quote](#)

## Introduction

**2-Chloro-5-nitrobenzonitrile**, with the CAS number 16588-02-6, is a significant chemical intermediate in the fields of organic synthesis and materials science.<sup>[1][2][3]</sup> Its molecular structure, featuring a benzene ring substituted with a chloro group, a nitro group, and a nitrile group, provides a versatile platform for the synthesis of a wide array of more complex molecules.<sup>[3]</sup> This compound is particularly noted for its role as a precursor in the manufacturing of dyestuffs and has applications in the development of pharmaceuticals and agrochemicals.<sup>[3]</sup> The strategic placement of its functional groups allows for a range of chemical transformations, making it a valuable building block for researchers and chemists.<sup>[3]</sup>

## Chemical and Physical Properties

The key chemical and physical properties of **2-Chloro-5-nitrobenzonitrile** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	16588-02-6	[1][2][4][5][6][7]
Molecular Formula	C <sub>7</sub> H <sub>3</sub> ClN <sub>2</sub> O <sub>2</sub>	[2][4][5][6][8]
Molecular Weight	182.56 g/mol	[1][2][5][7][8]
Appearance	White to pale cream or light yellow crystalline powder	[3][4][8]
Melting Point	103.5-109.5 °C	[1][2][4][8]
Boiling Point	300.3 ± 27.0 °C at 760 mmHg	[2]
Density	1.5 ± 0.1 g/cm <sup>3</sup>	[2]
Solubility	Soluble in organic solvents.	[9]
EC Number	240-643-6	[1][5]
InChI Key	ZGILLTVEEBNDOB-UHFFFAOYSA-N	[1][4][5]
SMILES	C1=CC(=C(C=C1--INVALID-LINK--[O-])C#N)Cl	[1][4][5]

## Synthesis and Reactivity

**2-Chloro-5-nitrobenzonitrile** is a synthetic organic compound and is not known to occur naturally. While specific industrial synthesis routes are proprietary, its structure suggests it can be prepared from related benzonitrile or nitrobenzene precursors through chlorination and nitration reactions.

The reactivity of **2-Chloro-5-nitrobenzonitrile** is dictated by its three functional groups:

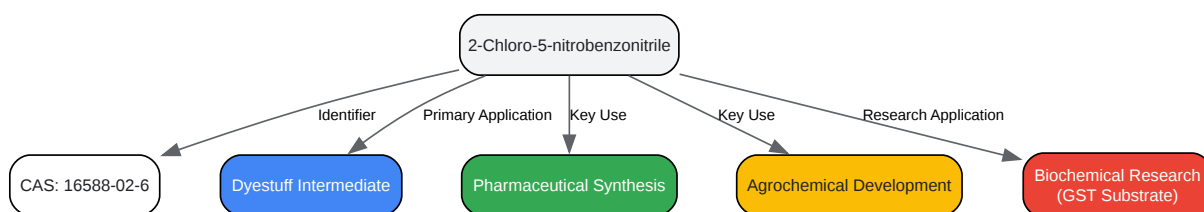
- **Nitrile Group (-CN):** This group can undergo hydrolysis to form a carboxylic acid or be reduced to an amine.
- **Chloro Group (-Cl):** As an aromatic halide, the chlorine atom can be substituted through nucleophilic aromatic substitution reactions, which are activated by the electron-withdrawing nitro group.

- **Nitro Group (-NO<sub>2</sub>):** The nitro group is strongly electron-withdrawing, which facilitates nucleophilic aromatic substitution at the chloro position. The nitro group itself can be reduced to an amino group, which is a key step in the synthesis of many dyes and pharmaceuticals.

## Applications

**2-Chloro-5-nitrobenzonitrile** is a versatile intermediate with several key applications:

- **Dyestuff Intermediate:** It is a crucial building block in the synthesis of various dyes.<sup>[3]</sup> The presence of the chromophoric nitro group and the reactive chloro and nitrile groups allows for the construction of complex dye molecules.<sup>[3]</sup>
- **Pharmaceutical and Agrochemical Synthesis:** This compound serves as a starting material for the synthesis of more complex heterocyclic molecules that are often the core of pharmaceutical drugs and agrochemicals.<sup>[3]</sup> For instance, derivatives of 2-chloro-5-nitrobenzoic acid, which can be synthesized from **2-chloro-5-nitrobenzonitrile**, have been investigated for their potential antibacterial properties.<sup>[10]</sup>
- **Research Chemical:** It is used as a model substrate in biochemical research, for example, in studies of glutathione S-transferase (GST) isoenzymes.<sup>[1]</sup>



[Click to download full resolution via product page](#)

Caption: Logical relationship diagram of **2-Chloro-5-nitrobenzonitrile**'s core properties and applications.

## Experimental Protocols

While specific, detailed experimental protocols for reactions using **2-Chloro-5-nitrobenzonitrile** are highly dependent on the desired product, a general procedure for a nucleophilic aromatic substitution of the chloro group is provided below as an illustrative example.

#### Illustrative Protocol: Synthesis of a Substituted 5-Nitrobenzonitrile

This protocol describes a general method for the substitution of the chlorine atom with an amine.

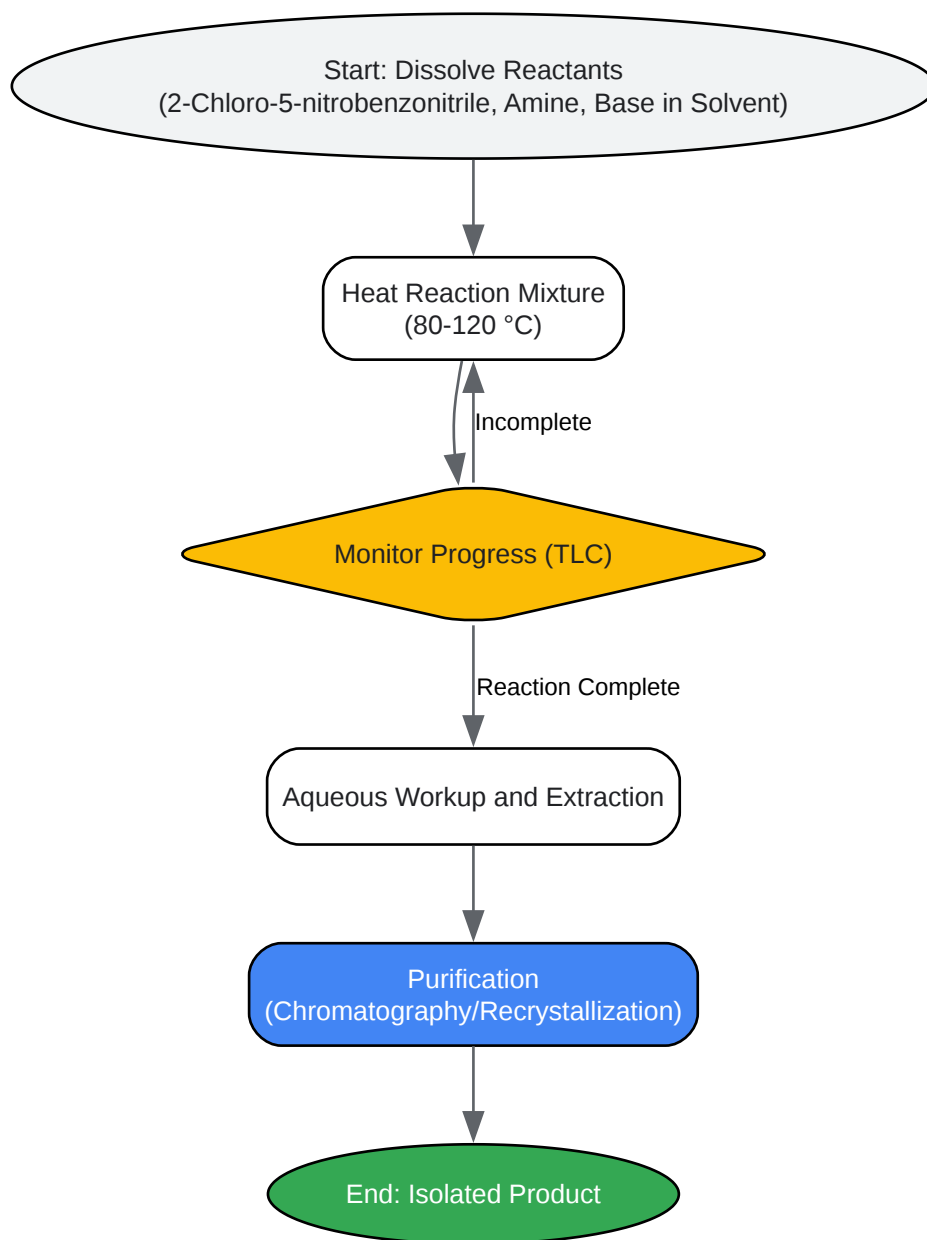
##### Reactants:

- **2-Chloro-5-nitrobenzonitrile** (1.0 eq)
- A primary or secondary amine (1.1 eq)
- A non-nucleophilic base, such as triethylamine or diisopropylethylamine (1.5 eq)
- Anhydrous polar aprotic solvent, such as Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)

##### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve **2-Chloro-5-nitrobenzonitrile** in the chosen anhydrous solvent.
- Add the amine and the non-nucleophilic base to the solution.
- Heat the reaction mixture to a temperature between 80-120 °C. The optimal temperature will depend on the reactivity of the chosen amine.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete (typically after several hours), cool the mixture to room temperature.
- Pour the reaction mixture into water and extract the product with an appropriate organic solvent (e.g., ethyl acetate).

- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization to obtain the desired substituted 5-nitrobenzonitrile.



[Click to download full resolution via product page](#)

Caption: A generalized experimental workflow for a nucleophilic aromatic substitution reaction.

## Safety and Handling

**2-Chloro-5-nitrobenzonitrile** is a hazardous substance and requires careful handling to minimize exposure.<sup>[11]</sup>

Hazards:

- Harmful in contact with skin and if inhaled.<sup>[1][5][11]</sup>
- Causes skin and serious eye irritation.<sup>[1][5][11]</sup>
- May cause respiratory irritation.<sup>[1][5][11]</sup>

Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles.<sup>[11]</sup>
- Skin Protection: Use chemical-resistant gloves and protective clothing, such as a lab coat.<sup>[11]</sup>
- Respiratory Protection: In case of insufficient ventilation or dust formation, use a NIOSH-approved respirator.<sup>[11]</sup>

Handling and Storage:

- Handle in a well-ventilated area, preferably in a fume hood.<sup>[12]</sup>
- Avoid breathing dust, vapor, mist, or gas.<sup>[12]</sup>
- Avoid contact with skin and eyes.<sup>[12]</sup>
- Store in a cool, dry, and well-ventilated place in a tightly closed container.<sup>[12][13]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-氯-5-硝基苯甲腈 99% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 2-Chloro-5-nitrobenzonitrile | CAS#:16588-02-6 | Chemsrce [chemsrc.com]
- 3. nbinno.com [nbinno.com]
- 4. B24287.22 [thermofisher.com]
- 5. 2-Chloro-5-nitrobenzonitrile | C7H3ClN2O2 | CID 85504 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Chloro-5-nitrobenzonitrile, 99% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 7. 2-Chloro-5-nitrobenzonitrile | 16588-02-6 [chemicalbook.com]
- 8. shuangdingchemistry.com [shuangdingchemistry.com]
- 9. sdichem.com [sdichem.com]
- 10. From Structure to Function: 2-Chloro-5-nitrobenzoic Acid Derivatives as Potential Next-Generation Antibacterials [mdpi.com]
- 11. nbinno.com [nbinno.com]
- 12. 2-Chloro-5-nitrobenzonitrile(16588-02-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chloro-5-nitrobenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092243#2-chloro-5-nitrobenzonitrile-cas-number-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)